2-Chloro-4'-methylbenzophenone chemical properties and structure

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Compound of Interest

Compound Name:	*2-Chloro-4'-methylbenzophenone*
CAS No.:	*5953-00-4*
Cat. No.:	*B189140*

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An In-Depth Technical Guide to 2,4'-Dichlorobenzophenone (CAS: 85-29-0)

Executive Summary

This technical guide provides a comprehensive overview of 2,4'-Dichlorobenzophenone, a key chemical intermediate with significant applications in organic synthesis and the development of specialized chemical products. While the initial topic of interest was "**2-Chloro-4'-methylbenzophenone**," extensive data points to the more commercially and scientifically prominent compound, 2,4'-Dichlorobenzophenone (CAS: 85-29-0). This document will focus on the latter, providing in-depth information on its chemical structure, physicochemical properties, synthesis methodologies, and safety protocols. The guide is structured to deliver field-proven insights and validated protocols, making it an essential resource for researchers, chemists, and professionals in drug development and materials science.

Introduction and Nomenclature

Benzophenones are a class of aromatic ketones characterized by a central carbonyl group bonded to two phenyl rings. Their utility spans from photoinitiators in polymer chemistry to foundational scaffolds in medicinal chemistry. 2,4'-Dichlorobenzophenone is a disubstituted

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derivative, notable for the specific placement of its chlorine atoms, which imparts distinct reactivity and physical properties.

The nomenclature "2,4'-Dichlorobenzophenone" precisely defines this structure: one chlorine atom is located at the ortho (position 2) of one phenyl ring, while the second is at the para (position 4') of the other ring. This asymmetric substitution is critical to its chemical behavior.

Chemical Identifiers

For clarity and unambiguous identification, the following table summarizes the key identifiers for 2,4'-Dichlorobenzophenone.

Identifier	Value	Reference
IUPAC Name	(2-chlorophenyl)-(4-chlorophenyl)methanone	[1]
CAS Number	85-29-0	[1][2][3]
Molecular Formula	$C_{13}H_8Cl_2O$	[2]
Molecular Weight	251.11 g/mol	[2]
InChIKey	YXMYPHLWXBXNFF-UHFFFAOYSA-N	[1]
Canonical SMILES	C1=CC=C(C(=C1)C(=O)C2=CC=C(C=C2)Cl)Cl	[1]
Common Synonyms	o,p'-DCBP; 2,4'-DCBP	[2]

Molecular Structure and Physicochemical Properties

Molecular Structure

The structure of 2,4'-Dichlorobenzophenone is defined by the diaryl ketone core. The presence of the chlorine atom at the 2-position (ortho) introduces significant steric hindrance. This forces the ortho-substituted phenyl ring to twist out of the plane of the central carbonyl group, a conformational feature that directly influences the molecule's reactivity and crystalline structure.

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Caption: 2D structure of 2,4'-Dichlorobenzophenone.

Physicochemical Properties

The physical properties of 2,4'-Dichlorobenzophenone are summarized below. These characteristics are fundamental for designing experimental conditions for its use in synthesis, including solvent selection and purification methods.

Property	Value	Reference
Physical State	Solid, White to Off-White	[2]
Melting Point	64 °C	[2]
Boiling Point	214 °C @ 22 mmHg	[2]
Solubility	Chloroform (Soluble), Methanol (Slightly)	[2]

Synthesis and Mechanistic Insights

Primary Synthesis Route: Friedel-Crafts Acylation

The most prevalent and industrially viable method for synthesizing 2,4'-Dichlorobenzophenone is the Friedel-Crafts acylation. This classic electrophilic aromatic substitution reaction is the cornerstone of aryl ketone synthesis due to its efficiency and adaptability.

Causality and Mechanism: The reaction proceeds by activating an acyl chloride with a strong Lewis acid, typically anhydrous aluminum chloride ($AlCl_3$). The $AlCl_3$ coordinates to the chlorine of the acyl chloride, withdrawing electron density and forming a highly electrophilic acylium ion intermediate (or a polarized complex). This powerful electrophile is then attacked by the electron-rich π-system of the aromatic substrate (chlorobenzene). The choice of 2-chlorobenzoyl chloride as the acylating agent and chlorobenzene as the substrate directly yields the target molecule. The chloro substituent on chlorobenzene is an ortho,para-directing group; the acylation occurs predominantly at the para position due to reduced steric hindrance compared to the ortho positions.

Experimental Protocol: Laboratory-Scale Synthesis

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This protocol is a self-validating system for the synthesis of 2,4'-Dichlorobenzophenone, adapted from established methodologies for related benzophenones.[4][5]

Step 1: Reaction Setup and Catalyst Suspension

- To a flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, add anhydrous aluminum chloride ($AlCl_3$, 1.1 equivalents) and a dry, inert solvent such as o-dichlorobenzene.
- Cool the suspension to 0-5 °C in an ice bath with continuous stirring under a nitrogen atmosphere. Expertise Note: Maintaining anhydrous conditions is critical, as $AlCl_3$ reacts violently with water, which would deactivate the catalyst and reduce yield.

Step 2: Addition of Reactants

- Slowly add chlorobenzene (1.5 equivalents) to the stirred suspension.
- Subsequently, add 2-chlorobenzoyl chloride (1.0 equivalent) dropwise from the addition funnel over 30-60 minutes, ensuring the internal temperature does not exceed 10 °C. Expertise Note: The slow, controlled addition is crucial to manage the exothermic nature of the reaction and prevent undesirable side reactions.

Step 3: Reaction Progression and Monitoring

- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 8-12 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) until the starting material (2-chlorobenzoyl chloride) is consumed.

Step 4: Work-up and Quenching

- Once the reaction is complete, cool the flask back to 0 °C and cautiously pour the reaction mixture onto crushed ice containing concentrated hydrochloric acid (HCl). Trustworthiness Note: This step is self-validating. The acidic quench hydrolyzes the aluminum-ketone complex to liberate the product and dissolves any remaining $AlCl_3$ salts, facilitating their removal.

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Step 5: Isolation and Purification

- Transfer the quenched mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with the reaction solvent or another suitable solvent (e.g., dichloromethane).
- Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate (Na_2SO_4), and filter.
- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude solid by recrystallization from a suitable solvent system, such as ethanol or a hexane/ethyl acetate mixture, to obtain pure 2,4'-Dichlorobenzophenone.

Workflow Visualization

The following diagram illustrates the logical flow of the synthesis protocol, from initial setup to the final, purified product.

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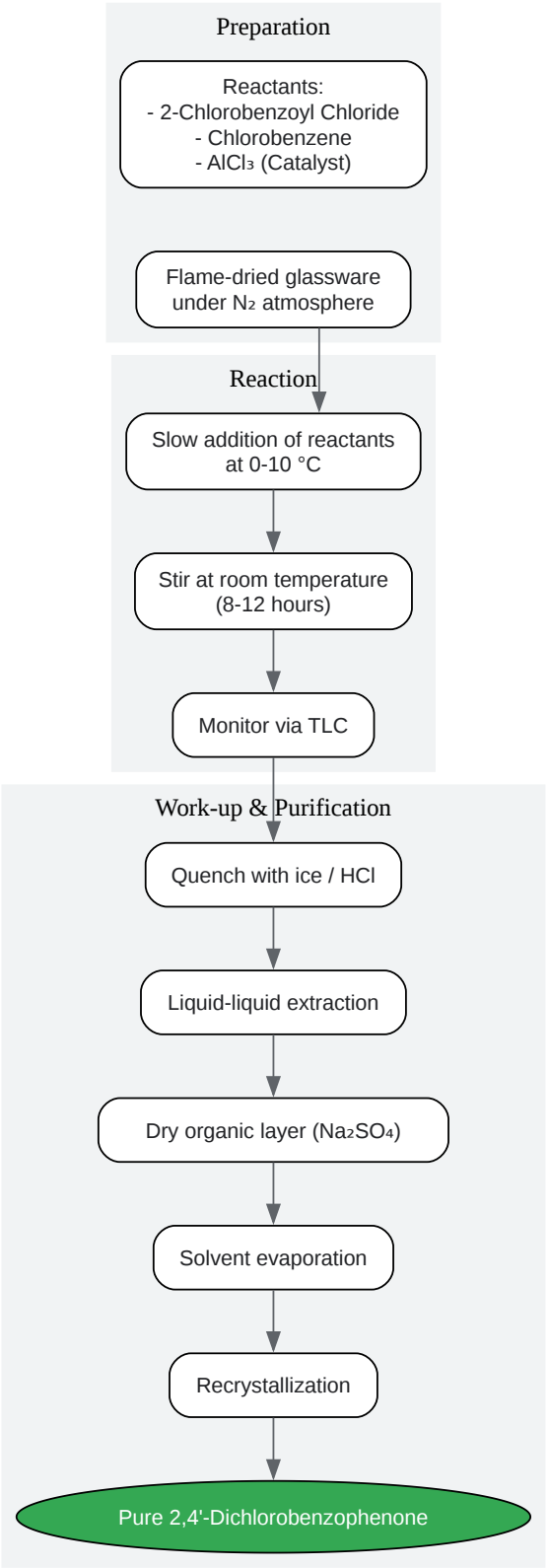

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Caption: Workflow for the synthesis of 2,4'-Dichlorobenzophenone.

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Applications in Research and Development

2,4'-Dichlorobenzophenone serves primarily as a versatile building block in multi-step organic synthesis.

- Pharmaceutical Intermediates: Its structure is a precursor for more complex molecules. It has been identified as a process impurity in the synthesis of certain pharmaceutical agents, such as Bifeprunox, highlighting its direct relevance in drug development and manufacturing control.[2]
- Agrochemical Synthesis: Substituted benzophenones are common scaffolds in the development of pesticides and herbicides. The specific dichlorination pattern of this molecule offers a unique starting point for creating novel active ingredients.
- Materials Science: While benzophenone itself is a well-known photoinitiator, the properties of its substituted derivatives can be tuned. 2,4'-Dichlorobenzophenone can be explored for creating specialized polymers or as a photosensitizer in specific photochemical reactions.

Safety and Handling

As a laboratory chemical, 2,4'-Dichlorobenzophenone must be handled with appropriate precautions. The Global Harmonized System (GHS) classification provides clear warnings regarding its potential hazards.

- GHS Hazard Statements:
  - H315: Causes skin irritation.[2]
  - H319: Causes serious eye irritation.[2]
  - H335: May cause respiratory irritation.[2]
- Signal Word: Warning[2]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.

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- Hand Protection: Wear chemically resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: Use in a well-ventilated area or a chemical fume hood. If dust is generated, a NIOSH-approved particulate respirator is recommended.

- Incompatible Materials: Avoid contact with strong oxidizing agents.[6]

Conclusion

2,4'-Dichlorobenzophenone is a valuable and versatile chemical intermediate with a well-defined structural and chemical profile. Its synthesis via Friedel-Crafts acylation is a robust and scalable process, providing a reliable source for further chemical innovation. For researchers and drug development professionals, a thorough understanding of its properties, synthesis, and handling is essential for its effective and safe application in the creation of advanced materials and complex pharmaceutical compounds.

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